Computational analysis of "Methyl 2-Chloro-5-iodonicotinate"

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Methyl 2-Chloro-5-iodonicotinate*
CAS No.:	*78686-83-6*
Cat. No.:	*B1586592*

Get Quote

An In-Depth Technical Guide to the Computational Analysis of **Methyl 2-Chloro-5-iodonicotinate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 2-chloro-5-iodonicotinate is a halogenated pyridine derivative with significant potential as a scaffold in medicinal chemistry and drug discovery. Its unique substitution pattern offers multiple points for synthetic modification, making it an attractive building block for creating diverse chemical libraries. This guide provides a comprehensive computational analysis of **methyl 2-chloro-5-iodonicotinate**, detailing its electronic structure, spectroscopic signatures, and potential as a pharmacologically active agent. By integrating density functional theory (DFT) calculations, simulated spectroscopic analysis, and molecular docking studies, we present a holistic view of this molecule's properties and its prospective applications in drug development. This document serves as a technical blueprint for researchers aiming to leverage computational chemistry in the rational design of novel therapeutics based on the nicotinic acid framework.

© 2026 BenchChem. All rights reserved.

Molecular and Physicochemical Profile

Methyl 2-chloro-5-iodonicotinate (CAS: 78686-83-6) is a trifunctionalized pyridine ring, a structural motif prevalent in numerous biologically active compounds. The strategic placement of chloro, iodo, and methyl ester groups provides a rich chemical space for synthetic elaboration, particularly in cross-coupling reactions.

Structural and Physicochemical Data

A summary of the key structural and physicochemical properties of **methyl 2-chloro-5-iodonicotinate** is presented in Table 1. This data, sourced from publicly available databases, forms the basis for our computational analysis.

Property	Value	Source
Molecular Formula	$C_7H_5ClINO_2$	PubChem
Molecular Weight	297.48 g/mol	PubChem
IUPAC Name	methyl 2-chloro-5-iodopyridine-3-carboxylate	PubChem
SMILES	COC(=O)C1=C(N=CC(=C1)I)Cl	PubChem
CAS Number	78686-83-6	PubChem

Predicted Spectroscopic Analysis

Due to the limited availability of experimental spectra for **methyl 2-chloro-5-iodonicotinate**, we present a predicted spectroscopic profile based on established principles of NMR and IR spectroscopy. This section serves as a guide for the experimental characterization of the molecule.

Predicted ^{1}H and ^{13}C NMR Spectral Data

The predicted ^{1}H and ^{13}C NMR chemical shifts for **methyl 2-chloro-5-iodonicotinate** are detailed in Table 2. These predictions are based on the analysis of the electronic environment of each nucleus, considering the inductive and anisotropic effects of the substituents.

© 2026 BenchChem. All rights reserved.

^{1}H NMR	^{13}C NMR		
Proton	Predicted δ (ppm)	Carbon	Predicted δ (ppm)
H-4	8.5 - 8.7	C-2	150 - 152
H-6	8.8 - 9.0	C-3	128 - 130
O-CH$_3$	3.9 - 4.1	C-4	145 - 147
C-5	95 - 97		
C-6	155 - 157		
C=O	164 - 166		
O-CH$_3$	52 - 54		

Predicted FT-IR Spectral Data

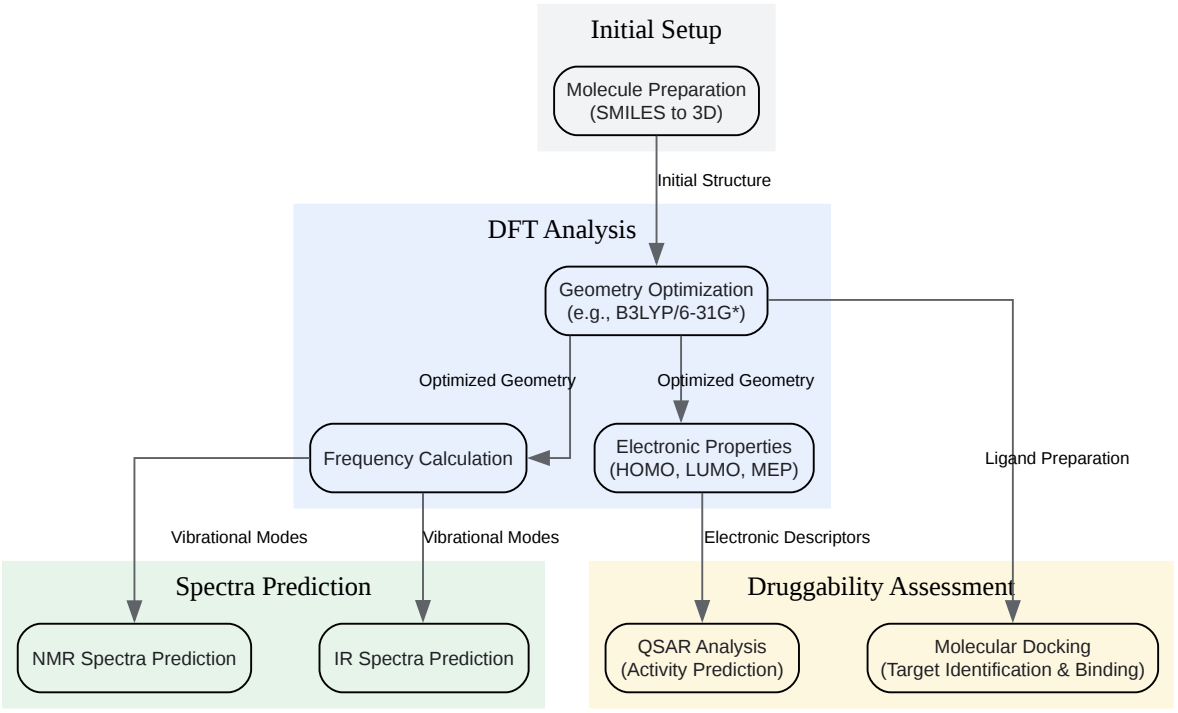
The predicted FT-IR absorption bands for key functional groups in **methyl 2-chloro-5-iodonicotinate** are presented in Table 3. These predictions are based on characteristic vibrational frequencies of the functional groups present in the molecule.

Functional Group	Vibrational Mode	Predicted Wavenumber (cm^{-1})
C=O (Ester)	Stretch	1720 - 1740
C-O (Ester)	Stretch	1250 - 1300
C=C, C=N (Aromatic)	Stretch	1450 - 1600
C-Cl	Stretch	700 - 800
C-I	Stretch	500 - 600
Aromatic C-H	Stretch	3000 - 3100

Computational Analysis Workflow

© 2026 BenchChem. All rights reserved.

This section outlines a comprehensive computational workflow for the in-depth analysis of **methyl 2-chloro-5-iodonicotinate**. The proposed methodologies are grounded in established practices in computational chemistry and drug design.[1][2]



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. A Concise Review on the Significance of QSAR in Drug Design, Chemical and Biomolecular Engineering, Science Publishing Group [sciencepublishinggroup.com]
- 2. sarjournal.com [sarjournal.com]
- To cite this document: BenchChem. [Computational analysis of "Methyl 2-Chloro-5-iodonicotinate"]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1586592/docs#computational-analysis-of-methyl-2-chloro-5-iodonicotinate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.